

Application Notes and Protocols for Acid Red 151 in Textile Dyeing Research

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Compound of Interest

Compound Name: Acid Red 151

Cat. No.: B1583777

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These application notes provide a comprehensive overview of the use of C.I. **Acid Red 151**, a diazo anionic dye, in textile dyeing research. This document includes detailed experimental protocols for dyeing various fabrics, its fastness properties, and its application in wastewater treatment studies, specifically focusing on photocatalytic degradation and adsorption.

Dyeing Applications

Acid Red 151 is widely used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[1][2]} It produces a vibrant red color and is applied from an acidic dyebath. The dye molecules form ionic bonds with the amino groups in the protein and polyamide fibers, resulting in good color retention.^[3]

General Properties of Acid Red 151

Property	Description
C.I. Name	Acid Red 151
C.I. Number	26900
CAS Number	6406-56-0
Chemical Class	Diazo
Molecular Formula	C ₂₂ H ₁₅ N ₄ NaO ₄ S
Molecular Weight	454.43 g/mol
Appearance	Red powder
Solubility	Soluble in water

Source:[2][4]

Colorfastness Properties of Acid Red 151

Fastness Property	Rating
Light Fastness	6
Washing Fastness	3

Source:[4][5]

Experimental Protocols for Textile Dyeing

Dyeing of Wool with Acid Red 151

This protocol outlines the procedure for dyeing wool yarn or fabric with **Acid Red 151**.

Materials:

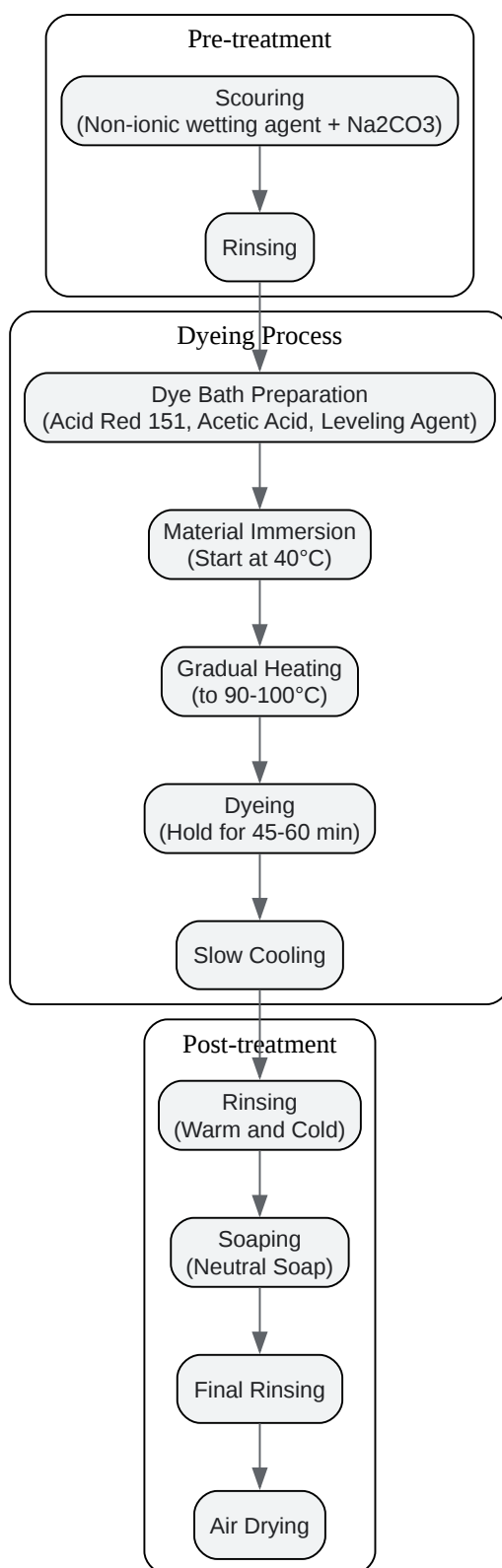
- Wool yarn or fabric
- Acid Red 151** dye

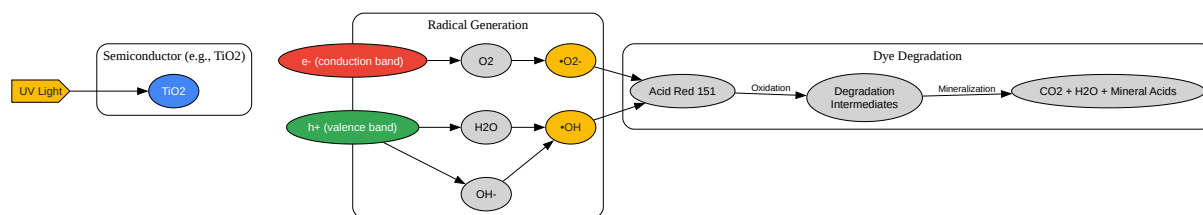
- Acetic acid (or white vinegar)
- Glauber's salt (Sodium sulfate) (optional, as a leveling agent)
- Non-ionic wetting agent (e.g., Synthrapol)
- Dyeing vessel (stainless steel or enamel pot)
- Heating apparatus (hot plate or water bath)
- Stirring rod
- Personal Protective Equipment (gloves, safety glasses, lab coat)

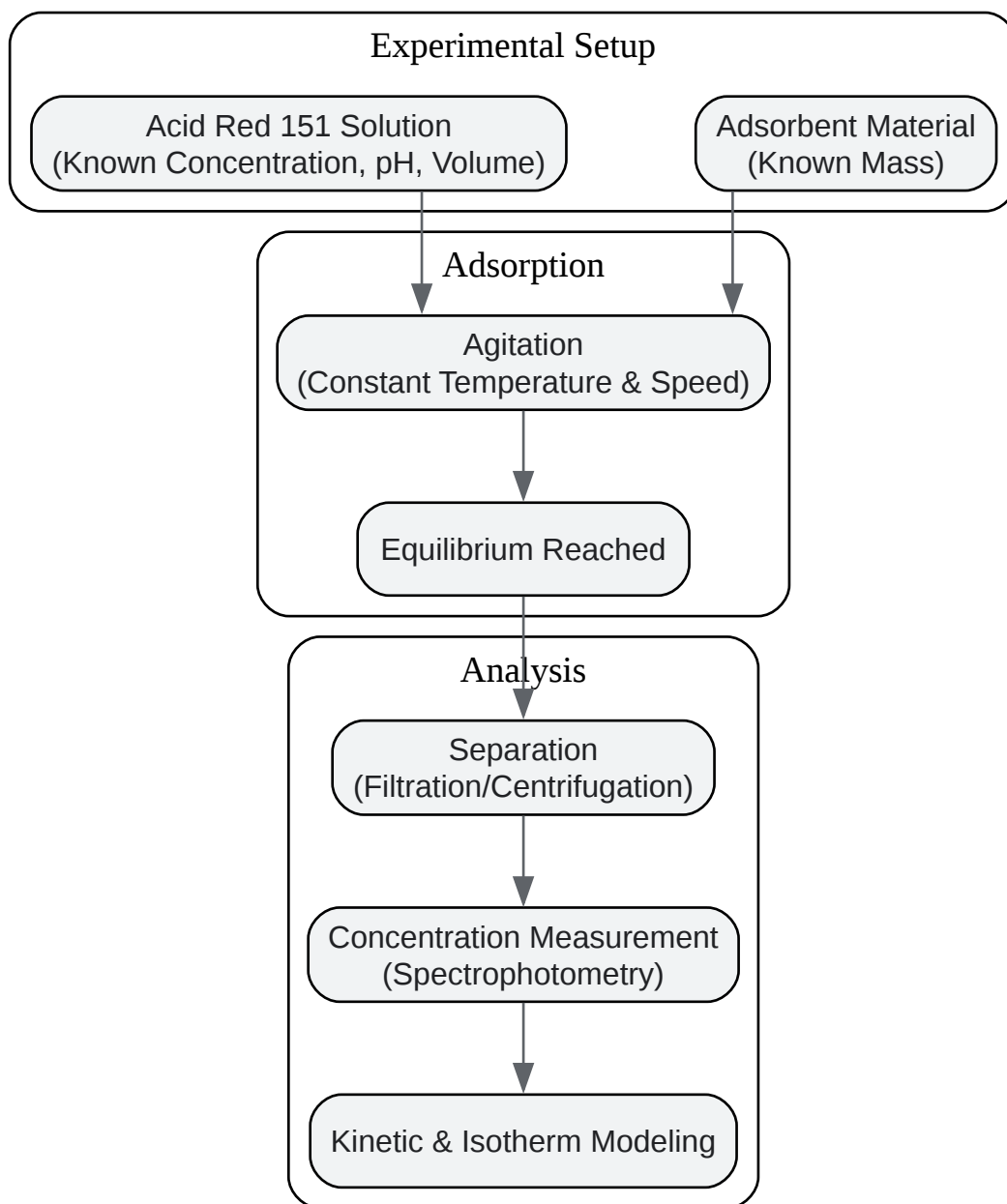
Protocol:

- Pre-treatment (Scouring):
 - Prepare a scouring bath with a non-ionic wetting agent (e.g., 1-2 g/L Synthrapol) and sodium carbonate (1 g/L).
 - Wash the wool material in this solution at 50-60°C for 30 minutes to remove impurities.
 - Rinse thoroughly with warm and then cold water.
- Dye Bath Preparation:
 - Fill the dyeing vessel with water to achieve a liquor ratio of 30:1 to 40:1 (e.g., 30-40 mL of water for every 1 gram of wool).
 - Add a leveling agent like Glauber's salt (e.g., 10% on weight of fiber, o.w.f) to the dyebath to promote even dyeing.[6]
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
 - In a separate container, create a stock solution by dissolving the required amount of **Acid Red 151** powder (e.g., 1% o.w.f.) in a small amount of hot water.
 - Add the dye stock solution to the dyebath and stir well.

- Dyeing Procedure:
 - Introduce the pre-wetted wool into the dyebath at approximately 40°C.
 - Gradually raise the temperature of the dyebath to 90-100°C (simmer) over 30-45 minutes.
 - Maintain this temperature for 45-60 minutes, stirring gently at regular intervals to ensure uniform dyeing.^{[7][8]}
 - After the dyeing period, allow the dyebath to cool down slowly.
- Post-treatment (Rinsing and Soaping):
 - Once cooled, remove the dyed wool from the dyebath.
 - Rinse the wool with warm water, followed by a cold water rinse until the water runs clear.
 - For improved wash fastness, a soaping treatment can be performed by washing the dyed material with a neutral soap solution (e.g., 1-2 g/L) at 50-60°C for 15-20 minutes.
 - Rinse again thoroughly with cold water.
 - Squeeze out excess water and air dry.







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